

# HPLC method for N-Methyl-4-pyridone-3-carboxamide analysis in urine

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## Compound of Interest

Compound Name: *N-Methyl-4-pyridone-3-carboxamide*

Cat. No.: *B125052*

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An Application Note and Protocol for the HPLC Analysis of **N-Methyl-4-pyridone-3-carboxamide** in Urine

## Introduction

**N-Methyl-4-pyridone-3-carboxamide** (4-Py) is a significant metabolite of nicotinamide, a form of vitamin B3.[1][2] As a downstream product in the nicotinamide adenine dinucleotide (NAD+) catabolic pathway, the quantification of 4-Py in urine serves as a valuable biomarker for assessing niacin status and studying metabolic processes.[3][4] This application note provides a detailed high-performance liquid chromatography (HPLC) method for the quantitative analysis of 4-Py in urine, intended for researchers, scientists, and professionals in drug development.

## Principle of the Method

This method utilizes reversed-phase HPLC with UV detection to separate and quantify **N-Methyl-4-pyridone-3-carboxamide** in urine samples. The stationary phase consists of a nonpolar C18 column, while a polar mobile phase is used for elution. The separation is based on the differential partitioning of the analyte and other urine components between the stationary and mobile phases. An internal standard, isonicotinamide, is employed to ensure accuracy and precision by correcting for variations in sample injection and potential matrix effects.[1] Detection is achieved by monitoring the UV absorbance at 260 nm, a wavelength at which 4-Py exhibits significant absorption.[1]

## Apparatus and Reagents

### Apparatus

- High-Performance Liquid Chromatography (HPLC) system equipped with:
  - Isocratic or gradient pump
  - Autosampler
  - Column oven
  - UV-Vis detector
- Analytical column: 7-ODS-L (250 mm x 4.6 mm I.D., 7 µm particle size) or equivalent C18 column[1]
- Data acquisition and processing software
- Analytical balance
- pH meter
- Vortex mixer
- Centrifuge
- Syringe filters (0.45 µm)
- Volumetric flasks and pipettes

### Reagents

- **N-Methyl-4-pyridone-3-carboxamide** (4-Py) analytical standard
- Isonicotinamide (Internal Standard, IS)
- Potassium dihydrogenphosphate (KH<sub>2</sub>PO<sub>4</sub>), HPLC grade

- Acetonitrile, HPLC grade
- Phosphoric acid (H<sub>3</sub>PO<sub>4</sub>), analytical grade
- Ultrapure water (18.2 MΩ·cm)

## Experimental Protocols

### 1. Preparation of Standard Solutions

- Stock Standard Solution (1 mg/mL of 4-Py): Accurately weigh 10 mg of **N-Methyl-4-pyridone-3-carboxamide** and dissolve it in 10 mL of ultrapure water in a volumetric flask.
- Stock Internal Standard Solution (1 mg/mL of Isonicotinamide): Accurately weigh 10 mg of isonicotinamide and dissolve it in 10 mL of ultrapure water in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock standard solution with ultrapure water to achieve a concentration range appropriate for the expected levels in urine. A typical calibration curve might range from 0.1 µg/mL to 10 µg/mL. To each working standard, add the internal standard to a final concentration of 5 µg/mL.

### 2. Sample Preparation

- Thaw frozen urine samples at room temperature.
- Vortex the samples to ensure homogeneity.
- Centrifuge the urine samples at 4000 rpm for 10 minutes to pellet any particulate matter.
- Transfer 100 µL of the supernatant to a clean microcentrifuge tube.
- Add 890 µL of ultrapure water and 10 µL of the 1 mg/mL internal standard stock solution.
- Vortex the mixture thoroughly.
- Filter the diluted sample through a 0.45 µm syringe filter into an HPLC vial.

### 3. HPLC Operating Conditions

The following table summarizes the chromatographic conditions for the analysis of **N-Methyl-4-pyridone-3-carboxamide**.

Parameter	Value
Column	7-ODS-L (250 mm x 4.6 mm, 7 µm) or equivalent C18
Mobile Phase	10 mM Potassium Dihydrogenphosphate : Acetonitrile (96:4, v/v), pH adjusted to 3.0 with phosphoric acid[1]
Flow Rate	1.0 mL/min[1]
Injection Volume	20 µL
Column Temperature	Ambient or 30°C
Detection Wavelength	260 nm[1]
Internal Standard	Isonicotinamide[1]
Total Run Time	Approximately 15 minutes[1]

## Data Presentation

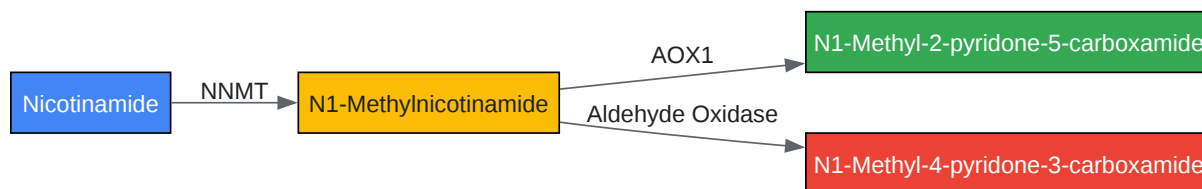
### Method Validation Parameters

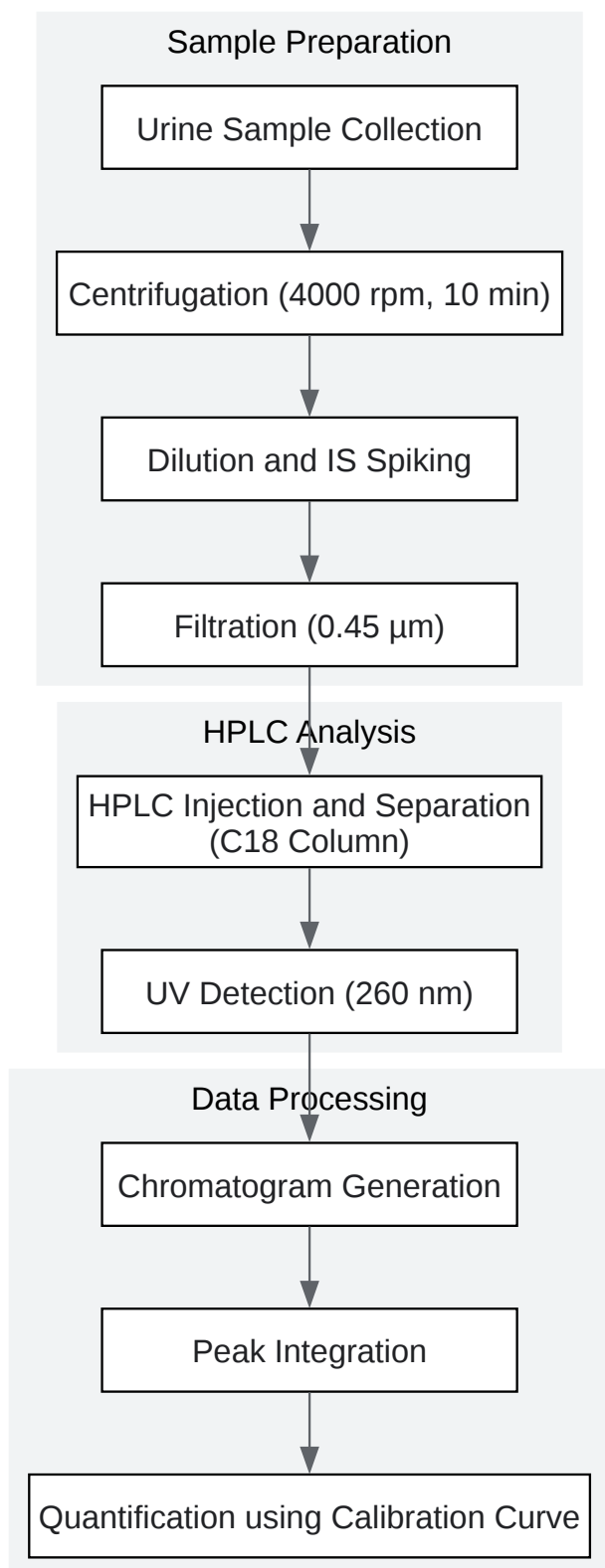
The following table presents typical method validation parameters for the HPLC analysis of **N-Methyl-4-pyridone-3-carboxamide** in urine, based on literature data.

Parameter	Typical Value
Linearity ( $r^2$ )	> 0.99[5]
Limit of Detection (LOD)	2 pmol (304 pg)[1]
Limit of Quantification (LOQ)	Typically 5-10 pmol
Intra-assay Precision (%CV)	< 8%[5]
Inter-assay Precision (%CV)	< 8%[5]
Recovery	> 80%[5]

## Visualizations

Metabolic Pathway of Nicotinamide





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